

An In-depth Technical Guide to the Solubility of Nitroguanidine in Organic Solvents

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Compound of Interest

Compound Name: Nitroguanidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **nitroguanidine** in various organic solvents. The information is curated for professionals in research, science, and drug development who require precise data and methodologies for their work with this energetic compound. This document summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **nitroguanidine** is a critical parameter in its application, influencing dissolution rates, bioavailability, and formulation characteristics. While extensive temperature-dependent data in a wide array of organic solvents is not readily available in the public domain, this guide compiles the most relevant and established quantitative data.

Nitroguanidine generally exhibits low solubility in non-polar organic solvents and slight to moderate solubility in polar organic solvents. Its solubility is significantly enhanced in polar aprotic solvents.

Table 1: Solubility of **Nitroguanidine** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)
Methanol	19	0.302[1]
96% Ethanol	19	0.166[1]
Acetone	19	0.267[1]
Ethyl Acetate	19	0.050[1]
Pyridine	19	1.750[1]
Diethyl Ether	-	Insoluble[2][3]
Benzene	-	Insoluble[1]
Chloroform	-	Insoluble[1]
Carbon Tetrachloride	-	Insoluble[1]
Toluene	-	Insoluble[1]
Dimethyl Sulfoxide (DMSO)	-	Soluble[4]
N,N-Dimethylformamide (DMF)	-	Soluble[4]

Note: The general trend indicates that the solubility of **nitroguanidine** in organic solvents increases with the polarity of the solvent. The high solubility in pyridine, a polar aprotic solvent, is particularly noteworthy. It is also soluble in dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF).[4] Conversely, it is practically insoluble in non-polar solvents like benzene, chloroform, carbon tetrachloride, and toluene.[1] It is also reported to be insoluble in diethyl ether.[2][3]

Experimental Protocols for Solubility Determination

Accurate determination of **nitroguanidine** solubility is paramount for research and development. The following protocols outline the methodologies for key experiments to ascertain the solubility of **nitroguanidine** in organic solvents.

Gravimetric Method for Solubility Determination

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.

2.1.1. Materials and Apparatus

- **Nitroguanidine** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Temperature-controlled shaker or water bath
- Analytical balance (± 0.0001 g)
- Vials with airtight seals
- Syringe filters (e.g., 0.45 μm PTFE)
- Oven

2.1.2. Procedure

- **Sample Preparation:** Add an excess amount of **nitroguanidine** to a series of vials.
- **Solvent Addition:** Add a known volume or mass of the desired organic solvent to each vial.
- **Equilibration:** Seal the vials tightly and place them in a temperature-controlled shaker or water bath set to the desired temperature. Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Once equilibrium is achieved, stop the agitation and allow the excess solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a pre-heated or pre-cooled syringe to maintain the experimental temperature. Immediately filter the solution through a syringe filter to remove any undissolved solid particles.

- **Solvent Evaporation:** Transfer the filtered saturated solution to a pre-weighed container. Evaporate the solvent in an oven at a temperature below the decomposition temperature of **nitroguanidine** and the boiling point of the solvent until a constant weight of the dissolved **nitroguanidine** is obtained.
- **Calculation:** The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 g solvent)} = (\text{mass of dissolved } \textbf{nitroguanidine} / \text{mass of solvent}) \times 100$$

Concentration Analysis using High-Performance Liquid Chromatography (HPLC)

For a more precise determination of solubility, especially at low concentrations, HPLC can be employed to quantify the amount of dissolved **nitroguanidine**.

2.2.1. Materials and Apparatus

- HPLC system with a UV detector
- Analytical column suitable for **nitroguanidine** analysis (e.g., C18 column)
- Mobile phase (e.g., a mixture of water and an organic solvent like methanol or acetonitrile)
- **Nitroguanidine** standard solutions of known concentrations
- Saturated **nitroguanidine** solutions prepared as described in the gravimetric method (Section 2.1.2, steps 1-5).

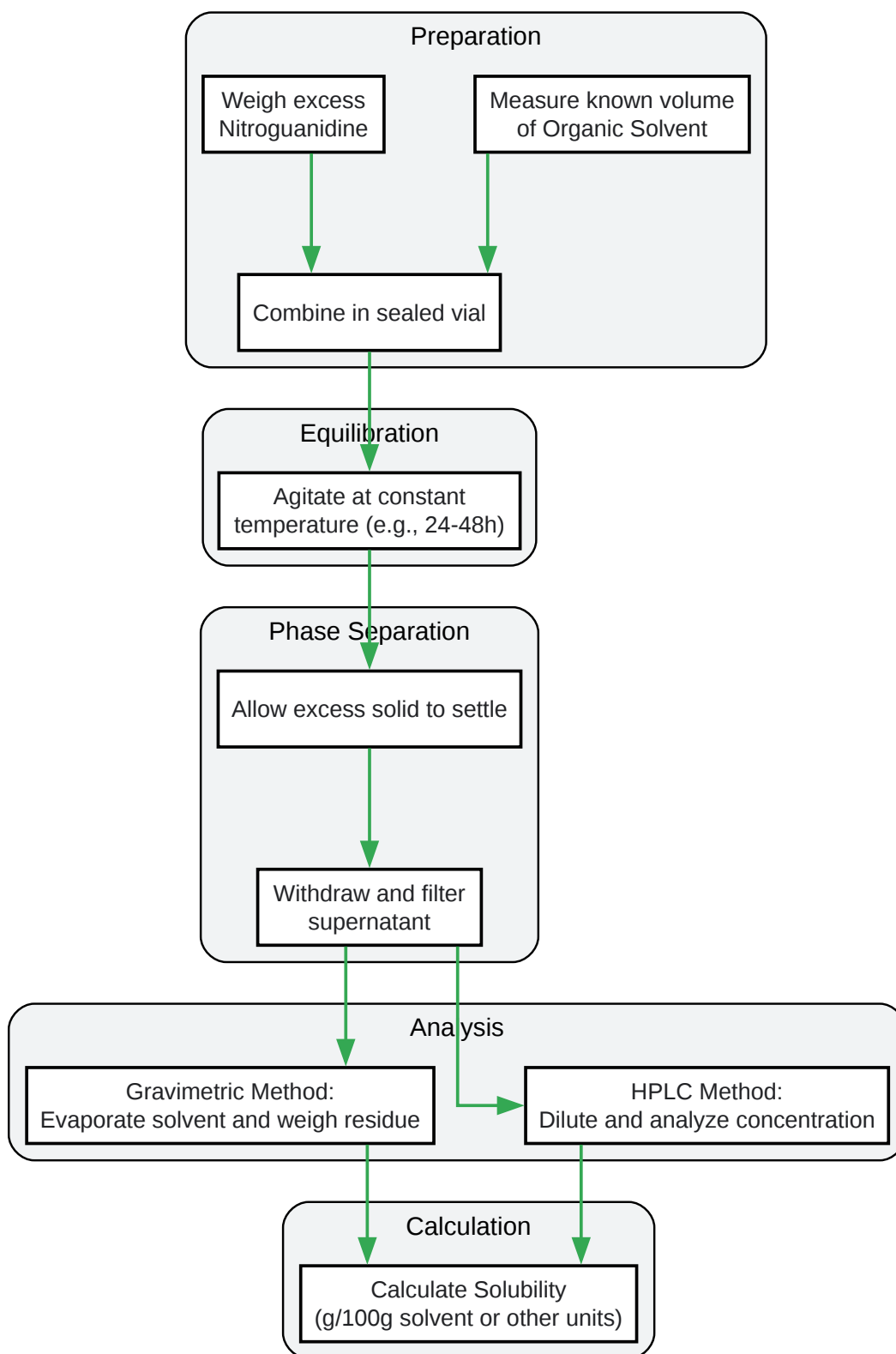
2.2.2. Procedure

- **Calibration Curve:** Prepare a series of **nitroguanidine** standard solutions of known concentrations in the chosen organic solvent. Inject these standards into the HPLC system and record the peak areas from the UV detector. Plot a calibration curve of peak area versus concentration.
- **Sample Analysis:** Take the filtered saturated solution of **nitroguanidine** and dilute it with the mobile phase to a concentration that falls within the range of the calibration curve.

- **Injection and Data Acquisition:** Inject the diluted sample into the HPLC system and record the peak area.
- **Concentration Determination:** Use the calibration curve to determine the concentration of **nitroguanidine** in the diluted sample.
- **Solubility Calculation:** Calculate the original concentration in the saturated solution by accounting for the dilution factor. This concentration represents the solubility of **nitroguanidine** in the organic solvent at the given temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **nitroguanidine** solubility in an organic solvent.



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Caption: Experimental workflow for determining the solubility of **nitroguanidine**.

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